

Topic: Ganglioside GD3 Involvement in Apoptosis and Autophagy

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Compound of Interest

Compound Name: *ganglioside GD3*

CAS No.: *62010-37-1*

Cat. No.: *B15580708*

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Abstract

Ganglioside GD3, a sialic acid-containing glycosphingolipid, has emerged as a critical signaling molecule at the intersection of programmed cell death (apoptosis) and cellular recycling (autophagy). While historically recognized for its pro-apoptotic functions, recent evidence has illuminated its role in the complex autophagic process. GD3's expression, typically low in normal tissues, is often upregulated during development and in pathologies such as cancer and neurodegenerative disorders.[1][2] Upon cellular stress, GD3 can accumulate and translocate from the plasma membrane to intracellular organelles, most notably the mitochondria, to initiate downstream signaling cascades.[3][4][5] This guide provides a comprehensive technical overview of the dual role of GD3 in apoptosis and autophagy, presenting quantitative data, detailed experimental protocols, and visual signaling pathways to support advanced research and therapeutic development.

Quantitative Data Summary

The following tables collate representative quantitative data from studies investigating the effects of GD3 on key markers of apoptosis and autophagy.

Table 1: GD3-Mediated Effects on Apoptotic Markers

Cell Line/System	Experimental Condition	Key Metric	Quantitative Result
Human Aortic Smooth Muscle Cells	High Conc. GD3 (50-200 μ M)	DNA Fragmentation	Significant increase
Human Aortic Smooth Muscle Cells	Low Conc. GD3 (2.5-10 μ M)	MAP Kinase Activity	~2.5-fold stimulation
Activated T-cells	GD3 Treatment + N-acetylcysteine (NAC)	Reduction in Apoptosis	~50% reduction
Breast Cancer (SKBR3)	GD3 Treatment	Caspase-3 Activation	Dose-dependent increase

Table 2: GD3-Mediated Effects on Autophagic Markers

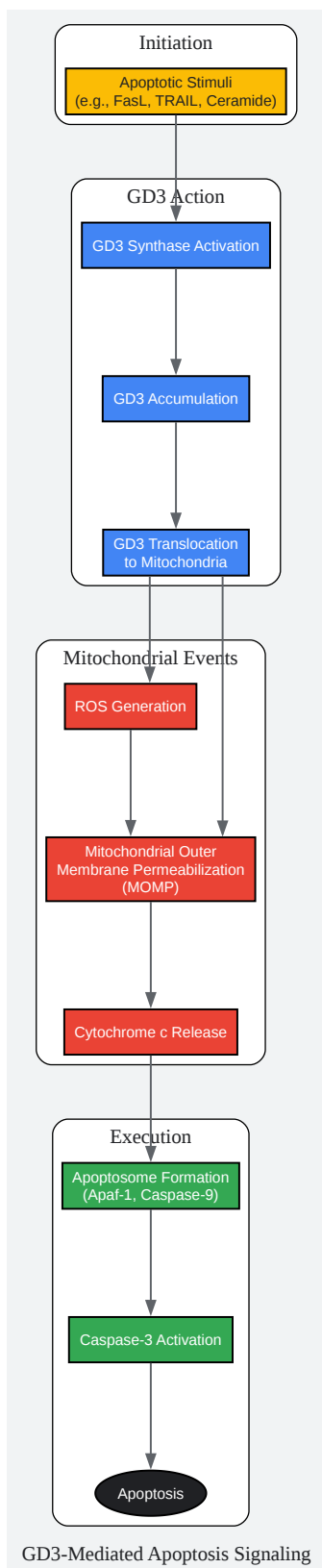
Cell Line	Experimental Condition	Key Metric	Quantitative Result
Human/Murine Fibroblasts	Knockdown of GD3 Synthase	Autophagy Induction	Significantly hindered
Human/Murine Fibroblasts	Fumonisin B1 + Exogenous GD3	Reactivation of Autophagy	Process reactivated
Human/Murine Fibroblasts	Autophagy Induction	GD3 and LC3-II Association	Detected via FRET/Co-IP
Human/Murine Fibroblasts	Autophagy Induction (18h)	GD3 and LAMP1 Association	Detected via Co-IP

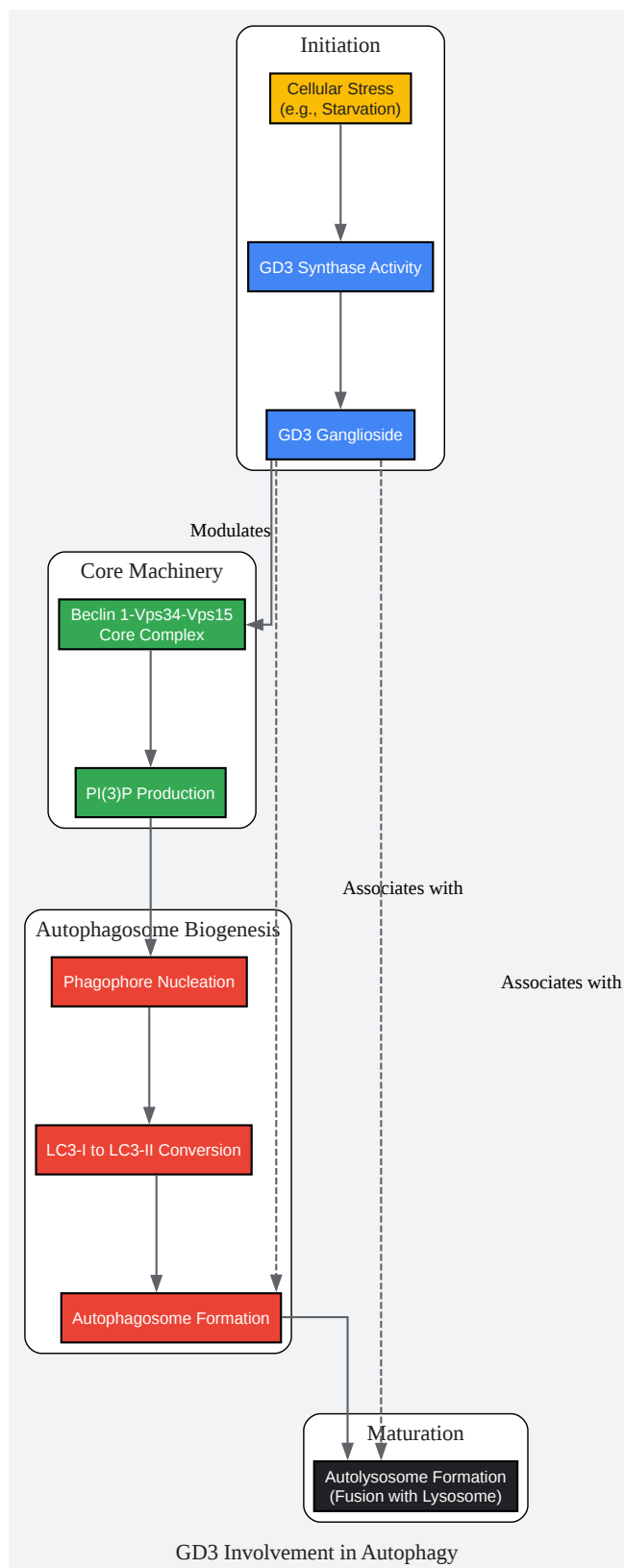
Signaling Pathways and Mechanisms

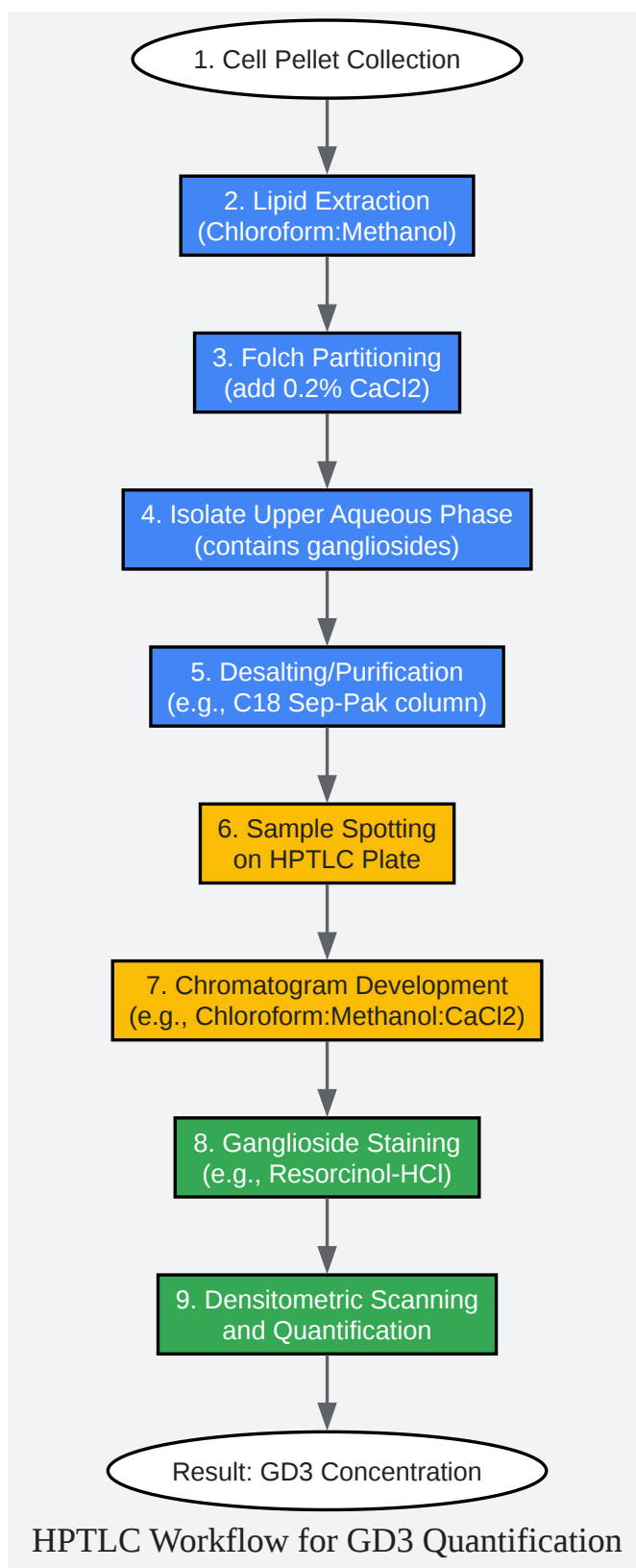
GD3's influence on cell fate is determined by its subcellular localization and its interaction with key regulatory proteins in the apoptotic and autophagic pathways.

GD3 in Apoptotic Signaling

The pro-apoptotic function of GD3 is primarily mediated through its direct action on mitochondria. Following apoptotic stimuli, such as activation of death receptors (e.g., Fas/CD95) or exposure to ceramides, GD3 accumulates and translocates to the mitochondrial membrane.^[4] This event is a critical step in the intrinsic apoptotic pathway, leading to the release of pro-apoptotic factors into the cytosol.^{[3][6][7]}







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- To cite this document: BenchChem. [Topic: Ganglioside GD3 Involvement in Apoptosis and Autophagy]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15580708/docs#topic-ganglioside-gd3-involvement-in-apoptosis-and-autophagy>]

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